

# Personal protective equipment for handling 2-Chloro-4-(hydroxymethyl)phenol

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## Compound of Interest

Compound Name: 2-Chloro-4-(hydroxymethyl)phenol

Cat. No.: B008555

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## Essential Safety and Handling Guide for 2-Chloro-4-(hydroxymethyl)phenol

For Immediate Reference: A comprehensive guide for researchers, scientists, and drug development professionals on the safe handling, storage, and disposal of **2-Chloro-4-(hydroxymethyl)phenol**. This document provides critical safety information, detailed operational protocols, and emergency procedures.

## Chemical Identity and Hazards

**2-Chloro-4-(hydroxymethyl)phenol** is a phenolic compound with applications in the synthesis of polymers, dyes, and pharmaceuticals. It is crucial to handle this chemical with care due to its potential health hazards.

GHS Hazard Classification:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.
- Skin Irritation (Category 2): Causes skin irritation.
- Serious Eye Damage (Category 1): Causes serious eye damage.
- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory Tract Irritation: May cause respiratory irritation.

## Quantitative Data Summary

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>7</sub> ClO <sub>2</sub>	PubChem
Molecular Weight	158.58 g/mol	PubChem
CAS Number	105960-29-0	PubChem
Physical State	Solid	AOBChem
Melting Point	108 - 112 °C	ChemSrc
Boiling Point	326.9 °C at 760 mmHg (Predicted)	ChemSrc
Water Solubility	Information not readily available. Phenol, a related compound, is soluble in water (8.3 g/100 mL).	
LD50 (Oral, Rat) for Phenol	317 mg/kg	PubChem
LD50 (Dermal, Rabbit) for Phenol	630 mg/kg	PubChem

Note: Specific toxicity data for **2-Chloro-4-(hydroxymethyl)phenol** is not readily available. The provided LD50 values for phenol are for reference and indicate a high level of toxicity.

## Personal Protective Equipment (PPE) and Engineering Controls

Strict adherence to safety protocols is mandatory when handling **2-Chloro-4-(hydroxymethyl)phenol** to minimize exposure risk.

Engineering Controls:

- Always handle this compound within a certified chemical fume hood to ensure adequate ventilation and to minimize inhalation exposure.

- Ensure an eyewash station and a safety shower are readily accessible in the immediate work area.

#### Personal Protective Equipment (PPE):

- **Gloves:** Double-gloving with nitrile gloves is recommended for incidental contact. For prolonged handling or in case of a spill, heavy-duty neoprene or butyl rubber gloves should be used. Always inspect gloves for any signs of degradation or punctures before use.
- **Eye Protection:** Chemical safety goggles are mandatory. A face shield should be worn in addition to goggles when there is a risk of splashing.
- **Lab Coat:** A flame-resistant lab coat must be worn at all times.
- **Respiratory Protection:** If working outside of a fume hood is unavoidable, a NIOSH-approved respirator with an organic vapor cartridge is required.

## Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **2-Chloro-4-(hydroxymethyl)phenol** is essential for laboratory safety.

#### Pre-Handling Checklist:

- Verify that the chemical fume hood is functioning correctly.
- Ensure all necessary PPE is available and in good condition.
- Confirm the location of the nearest eyewash station and safety shower.
- Have a designated and properly labeled waste container ready for chemical waste.

#### Handling Procedure:

- Don the appropriate PPE before entering the designated handling area.
- Perform all weighing and transferring of the solid compound within the chemical fume hood.

- Avoid creating dust. Use a spatula for transferring the solid.
- If preparing a solution, add the solid to the solvent slowly to avoid splashing.
- Keep the container closed when not in use.

#### Post-Handling:

- Thoroughly decontaminate the work area with a suitable cleaning agent.
- Dispose of all contaminated materials, including disposable PPE, in the designated hazardous waste container.
- Wash hands and any exposed skin thoroughly with soap and water after completing the work.

## Disposal Plan: Step-by-Step Waste Management

Proper disposal of **2-Chloro-4-(hydroxymethyl)phenol** and its associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

#### Waste Segregation:

- **Solid Waste:** Collect all solid waste contaminated with **2-Chloro-4-(hydroxymethyl)phenol**, including residual powder, contaminated weighing paper, and disposable labware, in a dedicated, clearly labeled hazardous waste container.
- **Liquid Waste:** Collect all liquid waste, including reaction mixtures and rinsing solvents, in a separate, compatible, and clearly labeled hazardous waste container for chlorinated organic compounds.
- **Sharps:** Any contaminated sharps (needles, razor blades) must be disposed of in a designated sharps container.

#### Disposal Procedure:

- All waste containers must be kept securely closed except when adding waste.

- Store waste containers in a designated, well-ventilated secondary containment area, away from incompatible materials.
- Do not dispose of **2-Chloro-4-(hydroxymethyl)phenol** down the drain or in the regular trash.
- Follow your institution's specific procedures for hazardous waste pickup and disposal.

## Emergency Procedures: Spill and Exposure Response

Immediate and appropriate action is crucial in the event of a spill or exposure.

### Spill Response:

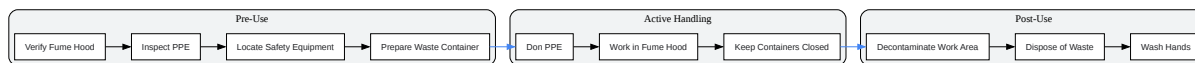
- Minor Spill (within a fume hood):
  - Ensure appropriate PPE is worn.
  - Use an absorbent material (e.g., vermiculite, sand, or a commercial spill kit for organic compounds) to contain and absorb the spill.
  - Carefully collect the absorbed material and any contaminated debris into a labeled hazardous waste container.
  - Decontaminate the spill area with a suitable solvent and then wash with soap and water.
- Major Spill (outside a fume hood or a large volume):
  - Evacuate the immediate area and alert others.
  - If the spill is flammable, extinguish all ignition sources.
  - Close the doors to the affected area and post a warning sign.
  - Contact your institution's emergency response team or environmental health and safety department immediately.

### Exposure Response:

- Skin Contact:
  - Immediately flush the affected area with copious amounts of water for at least 15 minutes.
  - Remove all contaminated clothing while under the safety shower.
  - Seek immediate medical attention.
- Eye Contact:
  - Immediately flush the eyes with water for at least 15 minutes, holding the eyelids open.
  - Seek immediate medical attention.
- Inhalation:
  - Move the individual to fresh air immediately.
  - If breathing is difficult, administer oxygen.
  - Seek immediate medical attention.
- Ingestion:
  - Do NOT induce vomiting.
  - If the person is conscious, rinse their mouth with water.
  - Seek immediate medical attention.

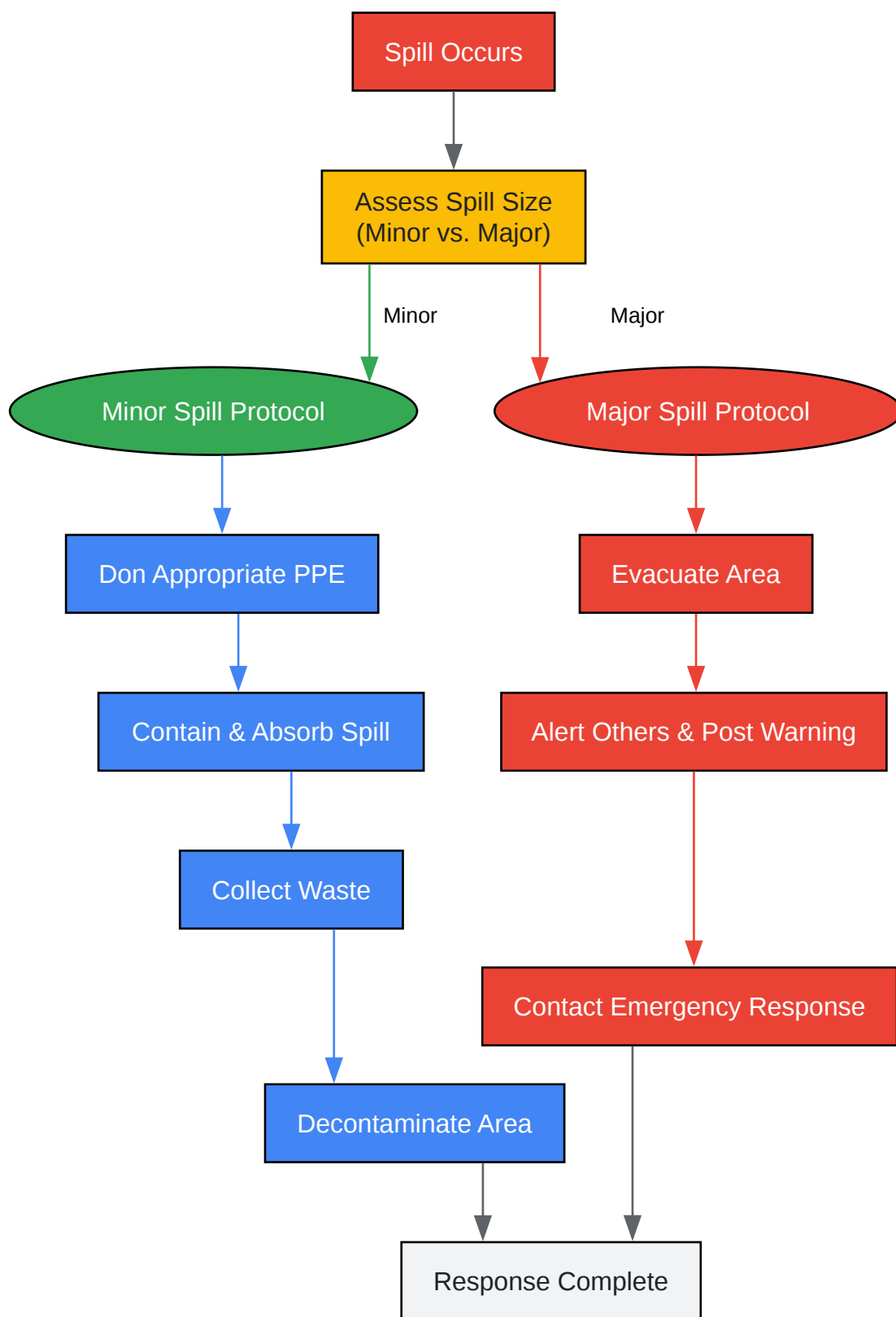
## Visual Workflow Guides

The following diagrams illustrate the standard operating procedures for handling **2-Chloro-4-(hydroxymethyl)phenol** and responding to a chemical spill.



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Caption: Standard Operating Procedure for Handling **2-Chloro-4-(hydroxymethyl)phenol**.



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Caption: Workflow for Responding to a Chemical Spill.



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